

Introduction: Situating 3,5-Difluorophenyl Isocyanate in Modern Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,5-Difluorophenyl isocyanate

CAS No.: 83594-83-6

Cat. No.: B1306105

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3,5-Difluorophenyl isocyanate is a specialized aromatic isocyanate that serves as a critical building block in medicinal chemistry and materials science. The strategic placement of two fluorine atoms on the phenyl ring significantly alters the molecule's electronic properties, enhancing its reactivity and modulating the properties of its derivatives. The electron-withdrawing nature of the fluorine atoms increases the electrophilicity of the isocyanate carbon, making it a highly efficient reagent for reactions with nucleophiles such as alcohols, amines, and water. This reactivity profile, combined with the metabolic stability often conferred by fluorination, makes it a valuable synthon for the development of novel pharmaceuticals, agrochemicals, and high-performance polymers.

This guide provides a comprehensive overview of the core physical properties of **3,5-Difluorophenyl isocyanate**, offering not just data, but the scientific context and experimental methodologies required by researchers, scientists, and drug development professionals to handle and utilize this compound effectively and safely.

Section 1: Core Physicochemical Properties

The fundamental physical constants of a compound govern its behavior in both storage and reaction conditions. For **3,5-Difluorophenyl isocyanate**, these properties are well-defined and critical for its application. The data presented below has been aggregated from verified chemical supplier databases and safety data sheets.

Property	Value	Source(s)
CAS Number	83594-83-6	[1][2]
Molecular Formula	C ₇ H ₃ F ₂ NO	[1][2]
Molecular Weight	155.10 g/mol	[2]
Appearance	Clear, colorless to light yellow liquid	[1]
Boiling Point (lit.)	159 °C	[2]
Density (lit.)	1.31 g/mL at 25 °C	[2]
Refractive Index (lit.)	n _{20/D} 1.493	[2]
Flash Point	54.44 °C (130.0 °F) - closed cup	[2]
Purity (Typical)	≥97%	[2]

Expert Insight: The boiling point of 159 °C is indicative of a compound with moderate volatility, allowing for purification by vacuum distillation if necessary. Its density being significantly higher than water is a key consideration for aqueous workups, where it will form the lower organic layer. The refractive index is a crucial parameter for rapid, non-destructive purity assessment.

Section 2: Spectroscopic and Analytical Profile

Structural confirmation and purity analysis are paramount. The following sections detail the expected spectroscopic signatures for **3,5-Difluorophenyl isocyanate** based on its molecular structure and data from analogous compounds.

Infrared (IR) Spectroscopy

The isocyanate functional group (-N=C=O) provides an unmistakable and powerful absorption band in the IR spectrum.

- **Primary Diagnostic Peak:** A very strong and sharp absorption band is expected between $2240\text{-}2280\text{ cm}^{-1}$. This peak is due to the asymmetric stretching vibration of the -N=C=O group and is one of the most intense and characteristic peaks in the entire IR spectrum, making it an excellent diagnostic tool for confirming the presence of the isocyanate moiety and for monitoring its reaction progress.^[3]
- **Aromatic Region:** Absorptions related to the aromatic ring are also expected:
 - **C-H Stretch:** Weak to medium bands above 3000 cm^{-1} (typically $3050\text{-}3100\text{ cm}^{-1}$).^[4]
 - **C=C Stretch:** Medium to weak bands in the $1580\text{-}1610\text{ cm}^{-1}$ and $1450\text{-}1500\text{ cm}^{-1}$ regions.^[4]
 - **C-F Stretch:** Strong absorptions in the fingerprint region, typically between $1100\text{-}1350\text{ cm}^{-1}$, arising from the carbon-fluorine bonds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides a detailed map of the compound's hydrogen, carbon, and fluorine environments.

- **^1H -NMR:** The proton spectrum is expected to be relatively simple due to the molecule's symmetry.
 - Two distinct signals are predicted for the three aromatic protons. The proton at the C2 position (between the fluorine atoms) will appear as a triplet, while the two equivalent protons at the C4 and C6 positions will appear as a doublet. The electron-withdrawing fluorine atoms will shift these signals downfield compared to unsubstituted benzene.
- **^{13}C -NMR:**
 - **Isocyanate Carbon (-NCO):** This carbon is typically observed in the $120\text{-}135\text{ ppm}$ range.
 - **Aromatic Carbons:** Four distinct signals are expected. The carbons directly bonded to fluorine (C3, C5) will exhibit large one-bond carbon-fluorine coupling constants (^1JCF). The

other carbons (C1, C2, C4, C6) will show smaller two- or three-bond couplings ($^2J_{CF}$, $^3J_{CF}$), providing rich structural information.[5]

- ^{19}F -NMR:
 - A single signal is expected for the two equivalent fluorine atoms. This signal's chemical shift will be characteristic of a fluorobenzene derivative. ^{19}F NMR is exceptionally sensitive for assessing purity, as even minor fluorinated impurities will be readily detected.[6]

Mass Spectrometry (MS)

Electron Impact (EI) mass spectrometry is expected to show a prominent molecular ion peak and characteristic fragmentation patterns.

- Molecular Ion (M^+): The molecular ion peak should be clearly visible at $m/z = 155$. The presence of an odd number of nitrogen atoms results in an odd nominal molecular weight, consistent with the Nitrogen Rule.[7]
- Key Fragmentation Pathways:
 - Loss of CO: A common fragmentation for isocyanates is the loss of a carbon monoxide radical, which would lead to a fragment ion at $m/z = 127$.
 - Formation of Difluorophenyl Cation: The primary fragmentation pathway for many phenyl derivatives is the loss of the functional group to form a stable phenyl cation. In this case, cleavage of the $\text{N}=\text{C}$ bond would lead to the difluorophenyl cation ($\text{C}_6\text{H}_3\text{F}_2^+$) at $m/z = 113$. This is expected to be a very prominent, if not the base, peak in the spectrum.[8]
 - Further fragmentation could involve the loss of difluorocarbene ($:\text{CF}_2$) from rearranged ions, a known pathway for polyfluorophenyl cations.[8]

Section 3: Safety, Handling, and Storage

Isocyanates as a class are potent respiratory and skin sensitizers and require strict handling protocols.

- Primary Hazards: **3,5-Difluorophenyl isocyanate** is a flammable liquid and is harmful if inhaled, swallowed, or in contact with skin. It causes skin and eye irritation and may cause

allergy or asthma symptoms or breathing difficulties if inhaled.[1][2]

- Engineering Controls: All manipulations must be conducted in a certified chemical fume hood with robust airflow. Processes that may generate aerosols, such as vigorous stirring or transfers, require additional caution.[9]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.[2]
 - Skin Protection: Wear nitrile or butyl rubber gloves (double-gloving is recommended) and a chemically resistant lab coat. Ensure no skin is exposed.[10]
 - Respiratory Protection: In case of inadequate ventilation or for spill cleanup, a full-face respirator with an appropriate organic vapor/acid gas cartridge (e.g., ABEK type) is required.[2][10]
- Storage: Store in a cool, dry, well-ventilated area designated for flammable liquids, away from heat and ignition sources. The recommended storage temperature is 2-8°C.[2] Crucially, the container must be kept tightly sealed under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture, which leads to the formation of insoluble urea derivatives and a buildup of CO₂ pressure.[11]
- Incompatibilities: Avoid contact with water, alcohols, amines, strong bases, and strong oxidizing agents.[12]

Section 4: Experimental Methodologies for Property Verification

The trustworthiness of physical data relies on robust and reproducible experimental protocols. The following section details the standard operating procedures for verifying the key physical properties of **3,5-Difluorophenyl isocyanate**.

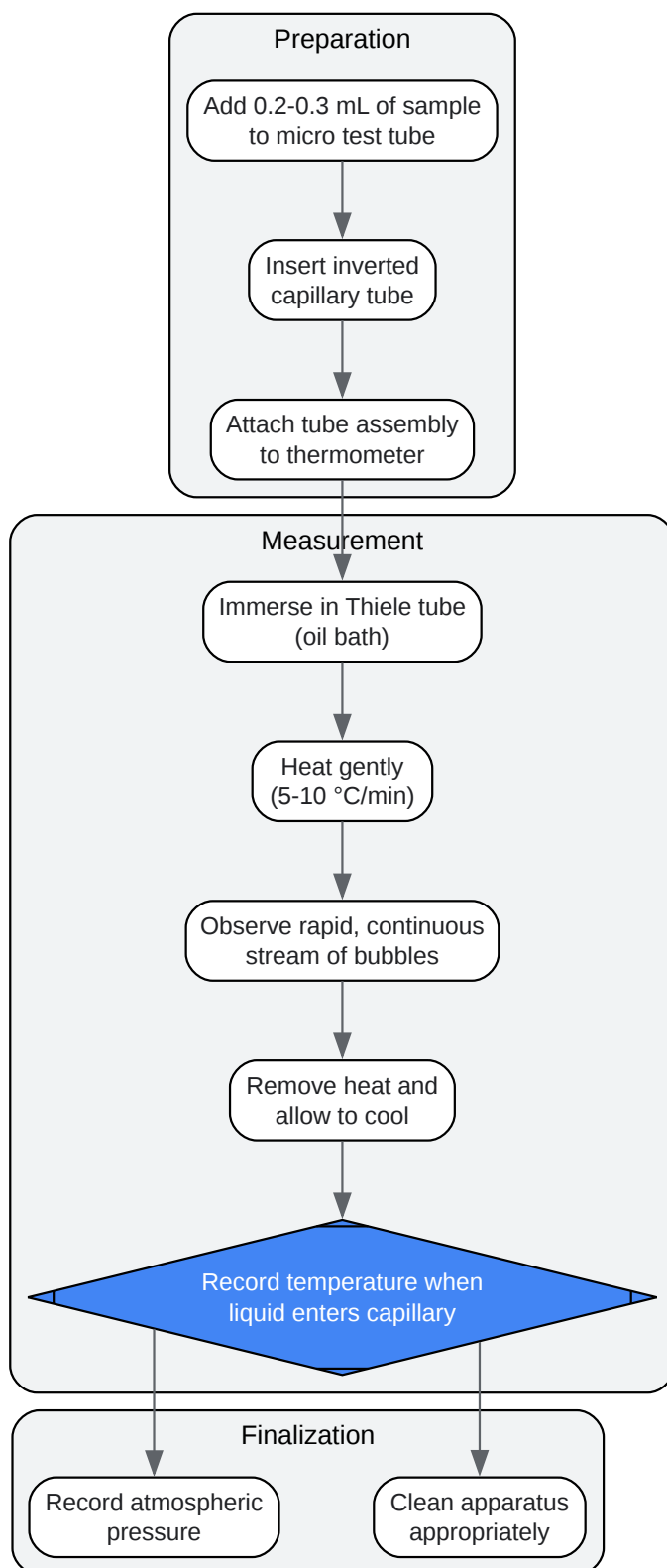
Boiling Point Determination (Micro-Scale Method)

Causality: This method is ideal for conserving valuable material while providing an accurate boiling point. The principle relies on matching the sample's vapor pressure with the external

atmospheric pressure. The moment the stream of bubbles from the inverted capillary ceases and the liquid is drawn back into the capillary, the internal vapor pressure is infinitesimally less than the external pressure, providing a sharp and accurate endpoint for the boiling temperature.^{[13][14]}

Protocol:

- Attach a small test tube (e.g., 6x50 mm) containing 0.2-0.3 mL of **3,5-difluorophenyl isocyanate** to a thermometer using a rubber band or wire.
- Place a small capillary tube (sealed at one end) into the test tube with the open end down.
- Immerse the assembly in a Thiele tube or an oil bath, ensuring the sample is level with the thermometer bulb.^[13]
- Heat the apparatus gently (approx. 5-10 °C per minute).
- Observe the capillary. When a rapid and continuous stream of bubbles emerges, cease heating.
- Allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.
- Record the ambient atmospheric pressure, as the boiling point is pressure-dependent.



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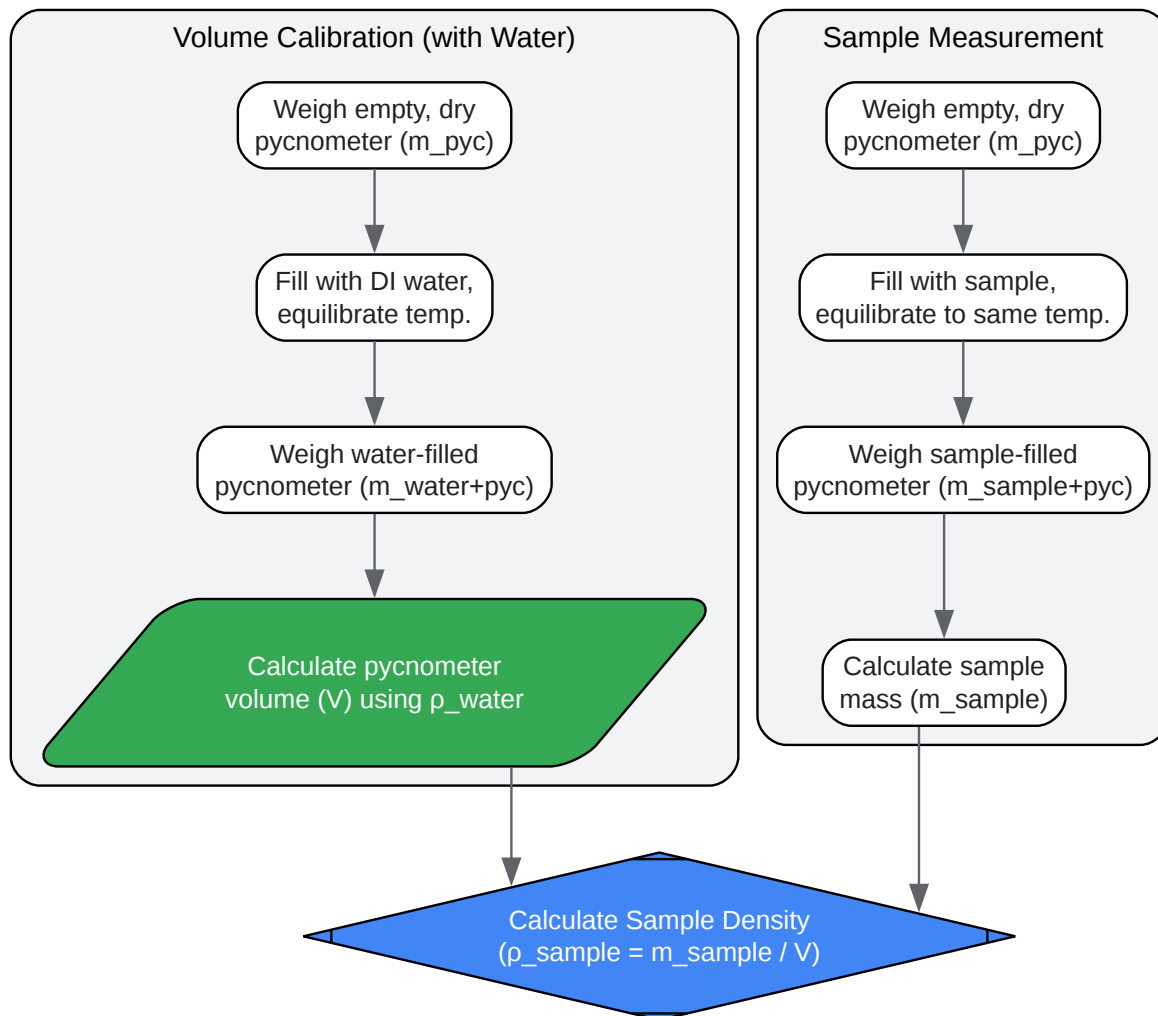
Workflow for Micro-Scale Boiling Point Determination.

Density Determination (Pycnometer Method)

Causality: The pycnometer method is a highly precise technique for determining density. It relies on accurately measuring the mass of a precisely known volume of liquid. By first calibrating the exact volume of the pycnometer with a reference liquid of known density (e.g., deionized water), and then measuring the mass of the same volume of the sample liquid, the sample's density can be calculated with high accuracy.^{[15][16]}

Protocol:

- Thoroughly clean and dry a pycnometer and its stopper. Weigh the empty, dry pycnometer on an analytical balance (m_{pyc}).
- Fill the pycnometer with deionized water, insert the stopper, and allow it to equilibrate to a known, constant temperature (e.g., 20.0 °C) in a water bath.
- Ensure the capillary in the stopper is full and dry the outside of the pycnometer completely.
- Weigh the water-filled pycnometer ($m_{\text{water+pyc}}$).
- Calculate the mass of the water ($m_{\text{water}} = m_{\text{water+pyc}} - m_{\text{pyc}}$).
- Calculate the exact volume of the pycnometer using the known density of water at that temperature ($V = m_{\text{water}} / \rho_{\text{water}}$).
- Empty, clean, and thoroughly dry the pycnometer.
- Fill the pycnometer with **3,5-difluorophenyl isocyanate**, equilibrate to the same temperature, dry the exterior, and weigh ($m_{\text{sample+pyc}}$).
- Calculate the mass of the sample ($m_{\text{sample}} = m_{\text{sample+pyc}} - m_{\text{pyc}}$).
- Calculate the density of the sample ($\rho_{\text{sample}} = m_{\text{sample}} / V$).



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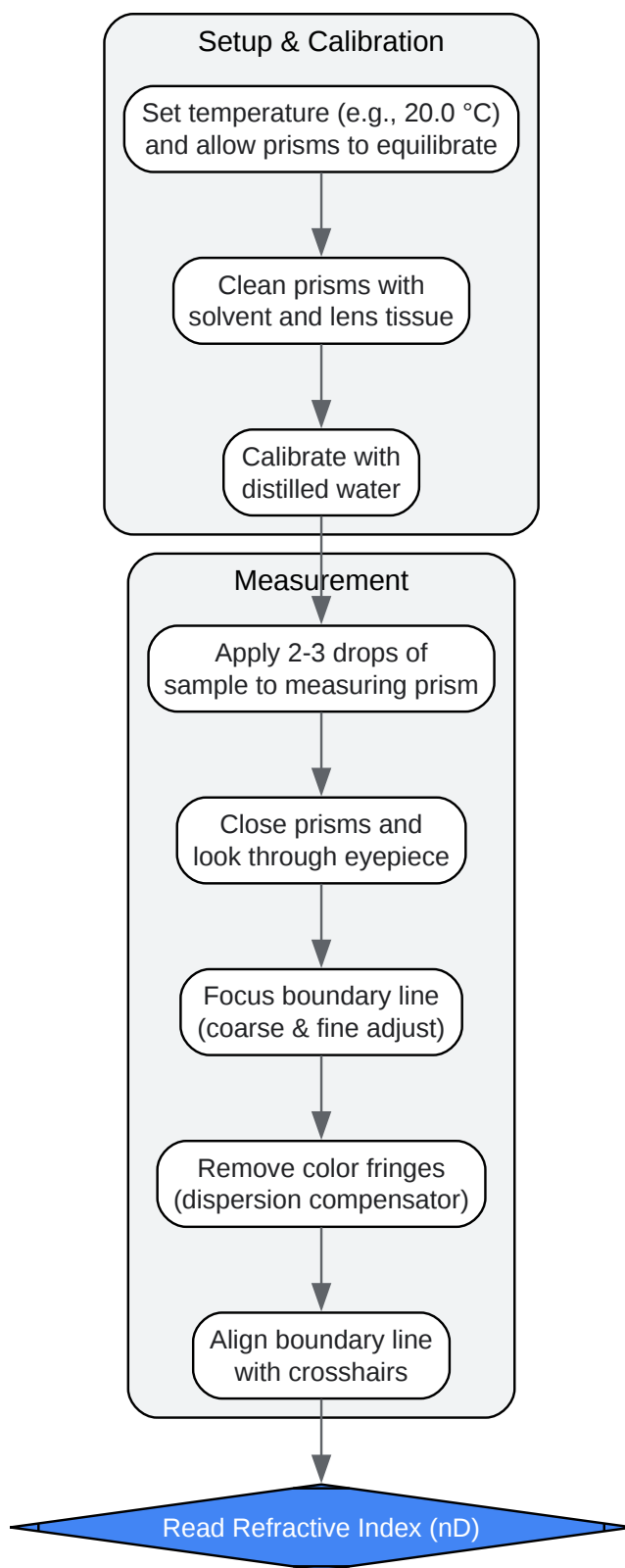
Workflow for Density Determination using a Pycnometer.

Refractive Index Determination (Abbe Refractometer)

Causality: The Abbe refractometer operates on the principle of the critical angle of refraction. Light passes from the sample into a prism of higher refractive index. The instrument measures the critical angle at which light is no longer refracted but is totally internally reflected. This angle is directly and precisely related to the refractive index of the sample. Temperature control is critical as refractive index is temperature-dependent.[17][18]

Protocol:

- Turn on the Abbe refractometer and the circulating water bath set to a standard temperature, typically 20.0 °C. Allow the instrument's prisms to equilibrate.
- Calibrate the instrument using a standard of known refractive index, such as distilled water ($n_D = 1.3330$ at 20 °C).[\[18\]](#)
- Open the prism assembly and clean both the measuring and illumination prisms with a soft lens tissue and ethanol or acetone. Allow to dry completely.
- Place 2-3 drops of **3,5-difluorophenyl isocyanate** onto the surface of the measuring (lower) prism.
- Close the prism assembly securely.
- Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields become visible.
- Turn the fine adjustment knob to bring the dividing line into sharp focus.
- If a colored band is visible at the dividing line, turn the dispersion compensator knob until the line is sharp and achromatic (black and white).
- Align the sharp dividing line exactly with the center of the crosshairs.
- Press the "read" button or look at the internal scale to obtain the refractive index value.



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Workflow for Refractive Index Measurement.

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